

Advanced Structural and Synthetic Profiling of 6-Cyclopropyl-5-methylpicolinic Acid

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Compound of Interest

Compound Name:	6-Cyclopropyl-5-methylpicolinic acid
CAS No.:	1822680-03-4
Cat. No.:	B2536522

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Introduction: A Privileged Scaffold in Rational Drug Design

In modern medicinal chemistry and agrochemical development, the strategic decoration of pyridine rings is a cornerstone of rational drug design. **6-Cyclopropyl-5-methylpicolinic acid** (CAS: 1822680-03-4) represents an advanced, highly functionalized building block. By combining the metal-chelating and hydrogen-bonding capabilities of a picolinic acid core with the precise steric and electronic modulations of adjacent cyclopropyl and methyl groups, this scaffold offers a unique pharmacokinetic and pharmacodynamic profile[1].

As a Senior Application Scientist, I frequently utilize this specific building block to overcome metabolic liabilities in lead optimization, particularly when targeting kinases, metalloenzymes, or G-protein-coupled receptors (GPCRs).

Physicochemical Profiling & Structural Rationale

The integration of specific functional groups onto the picolinic acid core is not arbitrary; each moiety serves a distinct, causal purpose in optimizing target engagement and metabolic stability [3].

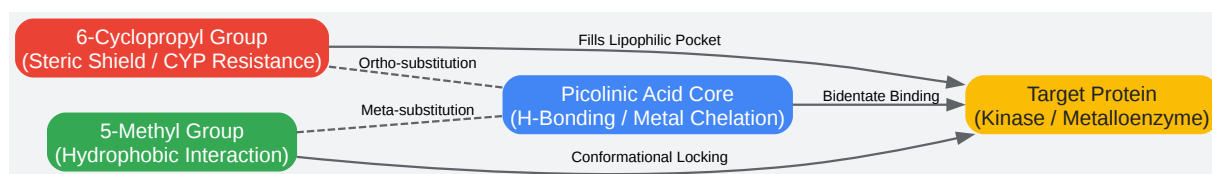
- **The Picolinic Acid Core:** The proximity of the pyridine nitrogen and the carboxylic acid oxygen allows this motif to act as a potent bidentate ligand. This is critical for chelating active-site metals (e.g., Zn^{2+} in matrix metalloproteinases) or forming bidentate hydrogen-bond networks within the hinge region of kinases.
- **The 6-Cyclopropyl Motif:** The cyclopropyl ring is a widely recognized bioisostere for larger aliphatic or aromatic groups, offering similar spatial occupation but with a significantly reduced lipophilic penalty. Placed at the C6 position (ortho to the pyridine nitrogen), it provides essential steric shielding. Causality: This shielding modulates the basicity of the pyridine nitrogen and physically blocks N-oxidation by CYP450 enzymes—a common metabolic liability in pyridine-containing therapeutics [3].
- **The 5-Methyl Substituent:** The C5 methyl group acts as an electron-donating group, increasing the electron density of the pyridine ring to strengthen metal chelation. Causality: Sterically, it fills small hydrophobic pockets in the target binding site and restricts the free rotation of the adjacent C6-cyclopropyl group, thereby reducing the entropic penalty upon target binding.

Table 1: Key Physicochemical Parameters

To facilitate rapid comparison for library design, the quantitative structural data of this scaffold is summarized below [1][2].

Property	Value
Chemical Name	6-Cyclopropyl-5-methylpyridine-2-carboxylic acid
CAS Number	1822680-03-4
Molecular Formula	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol
Topological Polar Surface Area (TPSA)	50.2 Å ² (Predicted)
Hydrogen Bond Donors / Acceptors	1 / 3
Physical Form	White to Yellow Solid

Pharmacophore and Binding Dynamics

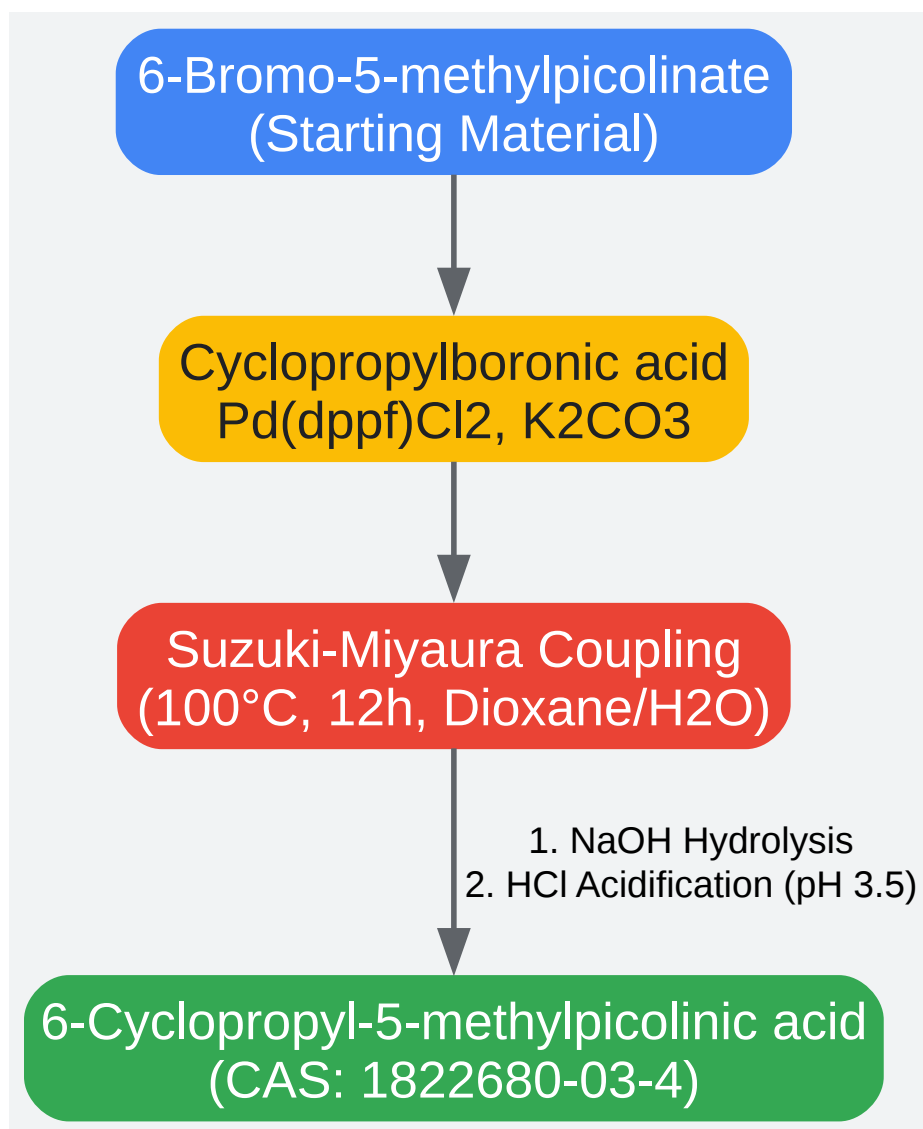


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Fig 1. Pharmacophore mapping of the **6-cyclopropyl-5-methylpicolinic acid** scaffold.

Synthetic Methodologies: Constructing the Core

The synthesis of **6-cyclopropyl-5-methylpicolinic acid** is typically achieved via late-stage functionalization of a halogenated precursor. The most robust method is the palladium-catalyzed Suzuki-Miyaura cross-coupling.



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Fig 2. Synthetic workflow for **6-cyclopropyl-5-methylpicolinic acid** via Suzuki coupling.

Protocol 1: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Objective: To install the C6-cyclopropyl group onto the pyridine core and isolate the free carboxylic acid.

- Reaction Setup: In a flame-dried Schlenk flask, charge methyl 6-bromo-5-methylpicolinate (1.0 eq), cyclopropylboronic acid (1.5 eq), and K₂CO₃ (3.0 eq).

- **Catalyst Addition:** Add Pd(dppf)Cl₂ (0.05 eq) under an inert argon atmosphere to prevent oxidative degradation of the palladium catalyst.
- **Solvent System:** Inject a degassed mixture of 1,4-Dioxane/H₂O (4:1 v/v). **Causality:** The water is crucial for dissolving the inorganic base and activating the boronic acid via boronate complex formation, which accelerates the transmetalation step.
- **Heating & Monitoring:** Stir the mixture at 100°C for 12 hours. **Self-Validation:** Monitor via LC-MS until the starting material mass is fully consumed.
- **Hydrolysis:** Cool the reaction to room temperature, add 2M NaOH (aq), and stir for 2 hours to hydrolyze the methyl ester intermediate.
- **Workup & Isolation:** Wash the aqueous layer with EtOAc to remove organic impurities, phosphine ligands, and catalyst residues. Carefully acidify the aqueous layer to pH 3.5 using 1M HCl. **Causality:** The isoelectric point of picolinic acid derivatives typically lies between pH 3 and 4. Adjusting to this exact pH maximizes the formation of the neutral zwitterionic species, minimizing aqueous solubility and driving the product to precipitate as a high-purity solid. Filter and dry under vacuum.

Downstream Application: Standard Operating Procedure for Library Generation

For drug discovery professionals, this carboxylic acid is predominantly utilized to generate amide-linked combinatorial libraries.

Protocol 2: Sterically Hindered Amide Coupling (HATU/DIPEA)

Objective: To couple **6-cyclopropyl-5-methylpicolinic acid** with diverse primary/secondary amines.

- **Activation:** Dissolve **6-cyclopropyl-5-methylpicolinic acid** (1.0 eq) in anhydrous DMF (0.1 M). Add DIPEA (3.0 eq) and HATU (1.2 eq). **Causality:** HATU is selected over standard EDC/HOBt due to the severe steric hindrance imposed by the adjacent C6-cyclopropyl and

C5-methyl groups. HATU generates a highly reactive HOAt ester intermediate capable of driving the reaction forward.

- Pre-Validation (In-Process): Stir at room temperature for 15 minutes. Self-Validation: Quench a 10 μL aliquot in 1 mL MeCN/H₂O and analyze via UPLC-MS. A successful activation phase is confirmed by the disappearance of the starting material mass (m/z 176 [M-H]⁻) and the transient appearance of the HOAt-adduct mass.
- Amine Addition: Add the target amine (1.1 eq). Stir at room temperature for 4-6 hours.
- Quenching & Extraction: Dilute the reaction with EtOAc and wash sequentially with saturated NaHCO₃ (aq), 1M HCl (aq), and brine. Causality: NaHCO₃ removes acidic byproducts (e.g., HOAt), HCl removes unreacted amine starting material, and brine extracts residual DMF from the organic phase.
- Purification: Dry the organic layer over anhydrous Na₂SO₄, concentrate in vacuo, and purify via flash column chromatography (Hexanes/EtOAc gradient).

References

- Title: Discovery of N-(5-Fluoropyridin-2-yl)-6-methyl-4-(pyrimidin-5-yloxy)picolinamide (VU0424238): A Novel Negative Allosteric Modulator of Metabotropic Glutamate Receptor Subtype 5 Selected for Clinical Evaluation Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)]
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